

Application Notes and Protocols for the GC-O Analysis of (-)- γ -Ionone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (-)-gamma-Ionone

Cat. No.: B1251174

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

(-)- γ -Ionone is a key aroma compound found in various essential oils and is particularly characteristic of the scent of violets. Its unique olfactory profile, described as a weak green, fruity, and pineapple-like odor with metallic and woody nuances, makes it a significant molecule in the flavor and fragrance industry.^[1] Gas Chromatography-Olfactometry (GC-O) is a powerful analytical technique that couples the high-resolution separation capabilities of gas chromatography with the sensitivity and specificity of the human nose as a detector.^{[2][3][4]} This dual-detection system is invaluable for identifying and characterizing odor-active compounds that contribute significantly to the overall aroma of a sample, even at concentrations below the detection limits of instrumental detectors.^{[2][3][5]}

These application notes provide a comprehensive overview and detailed protocols for the analysis of (-)- γ -Ionone using GC-O, intended for researchers and professionals in flavor and fragrance science, natural product chemistry, and sensory analysis.

Data Presentation: Olfactory Profile of (-)- γ -Ionone

The following table summarizes the key olfactory and chemical properties of (-)- γ -Ionone. The data is a representative compilation from scientific literature and typical GC-O analysis of fragrance compounds.

Table 1: Chemical and Olfactory Properties of (-)- γ -Ionone

Property	Value	Reference
Chemical Name	(R)-(-)-4-(2,2-Dimethyl-6'-methylenecyclohexyl)-3-buten-2-one	[1]
CAS Number	79-76-5	[6]
Molecular Formula	C ₁₃ H ₂₀ O	[6]
Molecular Weight	192.30 g/mol	[6]
Odor Description	Weak green, fruity, pineapple-like, metallic, woody, violet	[1]
Odor Threshold (in air)	11 ppb	[1]

Table 2: Representative GC-O Data for (-)- γ -Ionone

This table presents hypothetical yet representative data from a GC-O analysis of a standard solution of (-)- γ -Ionone. The Flavor Dilution (FD) factor is a semi-quantitative measure of the odor potency of a compound, determined by Aroma Extract Dilution Analysis (AEDA). A higher FD factor indicates a more potent odorant. The Retention Index (RI) is a measure of a compound's retention time relative to a series of n-alkanes, which aids in its identification.

Retention Index (RI)	Compound Name	Odor Descriptor	Flavor Dilution (FD) Factor	Identification Method
1495 (DB-5)	(-)- γ -Ionone	Green, fruity, pineapple, metallic, woody	256	GC-MS, RI, Standard
1950 (DB-Wax)	(-)- γ -Ionone	Green, fruity, pineapple, metallic, woody	256	GC-MS, RI, Standard

Note: The Retention Index (RI) can vary depending on the GC column and analytical conditions.

Experimental Protocols

Sample Preparation: Headspace Solid-Phase Microextraction (HS-SPME)

HS-SPME is a solvent-free extraction technique ideal for volatile and semi-volatile compounds. [\[2\]](#)

Materials:

- (-)- γ -Ionone standard solution (e.g., 10 $\mu\text{g/mL}$ in methanol)
- 20 mL headspace vials with screw caps and PTFE/silicone septa
- SPME fiber assembly (e.g., 50/30 μm Divinylbenzene/Carboxen/Polydimethylsiloxane - DVB/CAR/PDMS)
- Heating block or water bath
- Stir bar

Protocol:

- Pipette 5 mL of the (-)- γ -Ionone standard solution into a 20 mL headspace vial. For real samples, use an appropriate amount of the material (e.g., 1-5 g of a solid or 5 mL of a liquid).
- Add a small stir bar to the vial.
- Seal the vial tightly with the screw cap.
- Place the vial in a heating block or water bath set to a specific temperature (e.g., 50°C) to facilitate the volatilization of (-)- γ -Ionone into the headspace.
- Equilibrate the sample for a set period (e.g., 15 minutes) with gentle stirring.

- Expose the SPME fiber to the headspace of the vial for a defined extraction time (e.g., 30 minutes) while maintaining the temperature and stirring.
- After extraction, retract the fiber into the needle and immediately introduce it into the GC injector for thermal desorption and analysis.

Gas Chromatography-Olfactometry (GC-O) Analysis

Instrumentation:

- Gas Chromatograph (GC) equipped with a split/splitless injector and a Flame Ionization Detector (FID) or Mass Spectrometer (MS).
- Olfactory Detection Port (ODP) connected to the GC column outlet via a heated transfer line. The column effluent is split between the instrumental detector (FID/MS) and the ODP.
- Humidified air supply for the ODP to prevent nasal dehydration of the assessor.

GC-MS/O Conditions:

Parameter	Setting
GC System	Agilent 7890B GC or equivalent
Injector	Split/splitless, 250°C, SPME desorption for 5 min in splitless mode
Column	DB-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness) or DB-Wax (30 m x 0.25 mm i.d., 0.25 µm film thickness)
Carrier Gas	Helium at a constant flow rate of 1.2 mL/min
Oven Program	40°C (hold for 2 min), ramp at 5°C/min to 240°C (hold for 5 min)
Column Effluent Split	1:1 between MS and ODP
MS Detector	Mass Spectrometer (e.g., Agilent 5977B MSD)
Transfer Line Temp.	280°C
Ion Source Temp.	230°C
Mass Range	m/z 35-350
Olfactometry	
ODP Transfer Line	250°C
Humidified Air Flow	50 mL/min
Assessors	Panel of trained assessors (minimum of 3)

Protocol:

- Desorb the SPME fiber in the GC injector.
- Start the GC run and data acquisition for both the MS and the olfactometry software.
- A trained assessor sniffs the effluent from the ODP throughout the chromatographic run.

- The assessor records the retention time, duration, and a detailed description of each perceived odor using specialized software.
- The process is repeated with other assessors to ensure the reproducibility of the results.

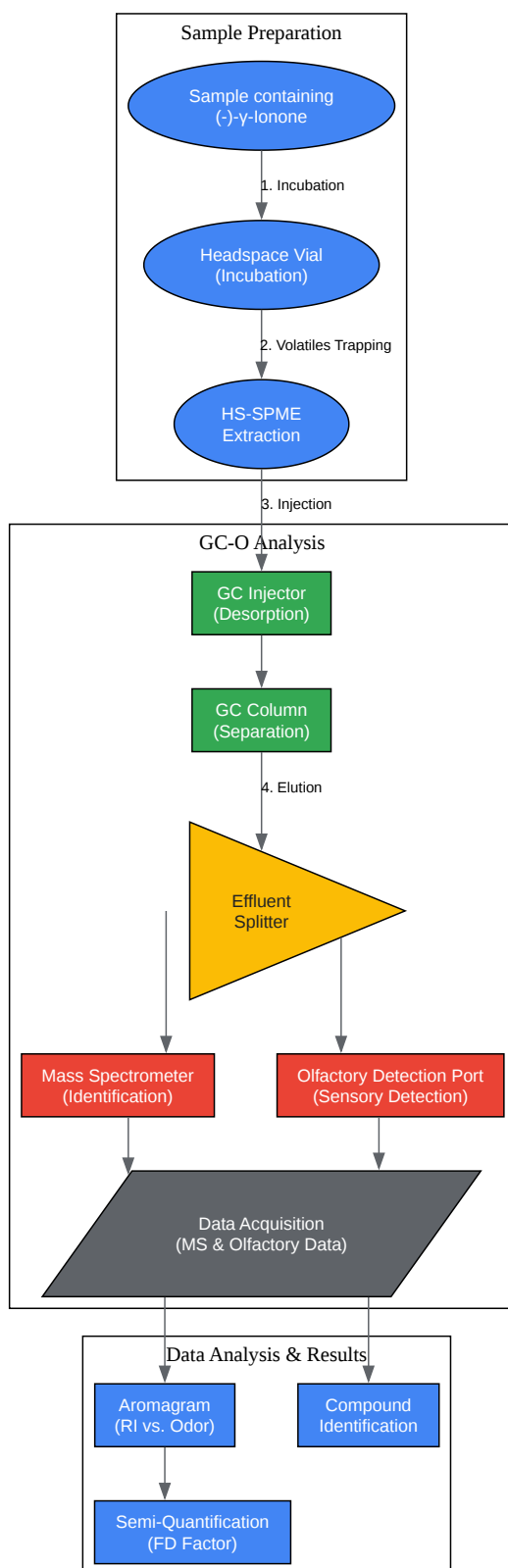
Aroma Extract Dilution Analysis (AEDA)

AEDA is a method to determine the odor potency of the aroma-active compounds in a sample.

Protocol:

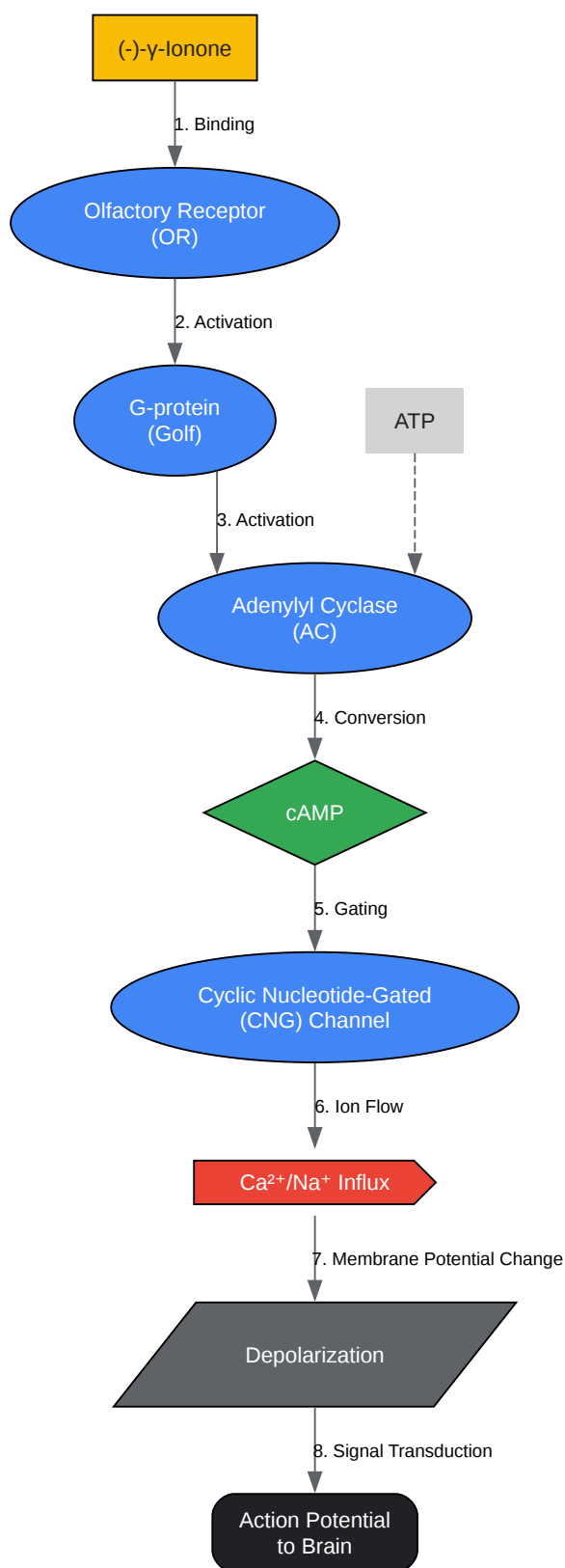
- Prepare a series of dilutions of the sample extract (e.g., using a factor of 2 or 3). A common method is to adjust the split ratio of the GC injector. For example, a series of split ratios like 10:1, 30:1, 90:1, etc., can be used to create dilutions of the injected sample on the column.
[\[4\]](#)[\[7\]](#)
- Analyze each dilution by GC-O.
- The Flavor Dilution (FD) factor for each odorant is the highest dilution factor at which the odor is still perceivable by the assessor.[\[8\]](#)
- A higher FD factor signifies a greater contribution of that compound to the overall aroma of the sample.

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for GC-O analysis of (-)-γ-Ionone.



[Click to download full resolution via product page](#)

Caption: Simplified olfactory signal transduction pathway.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cabidigitallibrary.org [cabidigitallibrary.org]
- 2. Analysis of aroma-active compounds in three sweet osmanthus (*Osmanthus fragrans*) cultivars by GC-olfactometry and GC-MS - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Volatile compounds of *Viola odorata* absolutes: identification of odorant active markers to distinguish plants originating from France and Egypt - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Gas Chromatography Analysis with Olfactometric Detection (GC-O) as a Useful Methodology for Chemical Characterization of Odorous Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 6. agilent.com [agilent.com]
- 7. Approaches of aroma extraction dilution analysis (AEDA) for headspace solid phase microextraction and gas chromatography-olfactometry (HS-SPME-GC-O): Altering sample amount, diluting the sample or adjusting split ratio? - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. cabidigitallibrary.org [cabidigitallibrary.org]
- To cite this document: BenchChem. [Application Notes and Protocols for the GC-O Analysis of (-)- γ -Ionone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1251174#gas-chromatography-olfactometry-gc-o-analysis-of-gamma-ionone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com